

# Essential Safety and Operational Guide for Handling 3,5-Diphenylisoxazole

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## Compound of Interest

Compound Name: 3,5-Diphenylisoxazole

Cat. No.: B109209

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This guide provides critical safety and logistical information for the handling of **3,5-Diphenylisoxazole**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

## Chemical Profile:

- Chemical Name: **3,5-Diphenylisoxazole**
- CAS Number: 2039-49-8[1]
- Molecular Formula: C<sub>15</sub>H<sub>11</sub>NO[1]
- Molecular Weight: 221.26 g/mol [2]
- Physical Properties:
  - Melting Point: 140 °C[1]
  - Boiling Point: 396.6 °C at 760 mmHg[1]
  - Flash Point: 162.3 °C[1]
- Hazards: Toxic if swallowed (H301) and may cause long-lasting harmful effects to aquatic life (H413).[3] The chemical, physical, and toxicological properties have not been thoroughly

investigated.[3]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment for various laboratory activities involving **3,5-Diphenylisoxazole**.

| Activity                          | Required PPE                                                                                                                                                                             |
|-----------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Weighing and Aliquoting (Solid)   | - Nitrile gloves (double-gloving recommended)-<br>Safety glasses with side shields or chemical splash goggles- Laboratory coat- N95 or higher-rated respirator (if dust is generated)[3] |
| Solution Preparation and Handling | - Nitrile gloves- Chemical splash goggles-<br>Laboratory coat- Work in a certified chemical fume hood                                                                                    |
| Experimental Procedures           | - Nitrile gloves- Chemical splash goggles-<br>Laboratory coat- Face shield (if splash hazard exists)                                                                                     |
| Spill Cleanup                     | - Chemical-resistant gloves (e.g., nitrile)-<br>Chemical splash goggles- Laboratory coat or chemical-resistant apron- N95 or higher-rated respirator- Disposable shoe covers             |
| Waste Disposal                    | - Chemical-resistant gloves- Chemical splash goggles- Laboratory coat                                                                                                                    |

## Operational Plan: Step-by-Step Handling Procedures

### 1. Engineering Controls:

- Always handle **3,5-Diphenylisoxazole** in a well-ventilated area.[4]
- Use a certified chemical fume hood for all procedures that may generate dust or aerosols, including weighing, transferring, and preparing solutions.

## 2. Personal Protective Equipment (PPE) and Hygiene:

- Wear the appropriate PPE as detailed in the table above.
- Inspect gloves for any signs of damage before use.<sup>[4]</sup>
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.<sup>[4]</sup>
- Do not eat, drink, or smoke in areas where **3,5-Diphenylisoxazole** is handled or stored.<sup>[3]</sup>

## 3. Handling and Storage:

- Keep the container tightly closed when not in use.<sup>[4]</sup>
- Store in a dry, cool, and well-ventilated place away from incompatible materials.<sup>[4]</sup>
- Avoid the formation of dust and aerosols.<sup>[4]</sup>

## 4. Spill Management:

- In case of a spill, evacuate the immediate area.
- Avoid breathing in any dust.<sup>[3]</sup>
- Wear appropriate PPE before attempting to clean the spill.
- For solid spills, carefully sweep or scoop the material into a designated waste container, avoiding dust generation.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

# First Aid Measures

Immediate action is crucial in the event of exposure.

| Exposure Route | First Aid Procedure                                                                                                                                                                                                            |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Move the person to fresh air.[4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]                                                                |
| Skin Contact   | Immediately remove contaminated clothing.[4] Wash the affected area with soap and plenty of water.[5] Seek medical attention if irritation persists.                                                                           |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion      | Do NOT induce vomiting.[4] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a poison control center or seek immediate medical attention.[6]                                           |

## Disposal Plan

All waste containing **3,5-Diphenylisoxazole** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated PPE, in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste in a compatible, labeled, and sealed container. Do not mix with other waste streams.[3]
- Disposal: Dispose of all waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations.[3][4] Do not allow the chemical to enter drains or the environment.[3]

## Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **3,5-Diphenylisoxazole**, incorporating key safety checkpoints.

Caption: Workflow for safe handling and disposal of **3,5-Diphenylisoxazole**.

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